# Technical Support Center: Long-Term Stability of Fenbutatin Oxide

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Compound of Interest		
Compound Name:	Fenbutatin oxide	
Cat. No.:	B1672490	Get Quote

This technical support center provides essential information for researchers, scientists, and drug development professionals regarding the long-term storage and stability of **fenbutatin oxide**. Below are frequently asked questions, troubleshooting guides, and experimental protocols to ensure the integrity of your samples.

# Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for fenbutatin oxide?

A: To ensure maximum stability, **fenbutatin oxide** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[1][2][3] Specific recommendations include storing the compound away from direct sunlight and sources of heat.[4][5] For optimal long-term stability, a temperature range of 2-10 °C is recommended.[5] Avoid strong oxidizing agents in the storage area.[5]

Q2: How stable is **fenbutatin oxide** under standard laboratory conditions?

A: **Fenbutatin oxide** is a white crystalline solid that is chemically stable under standard ambient conditions, such as room temperature.[2][6][7][8] It is relatively persistent and insoluble in water.[6][9] Studies on residues have shown that **fenbutatin oxide** is stable for at least 8.5 months when stored frozen at -20°C.[10] However, prolonged storage at elevated temperatures (e.g., above 37°C) can lead to degradation.[4]

Q3: What are the primary degradation pathways for **fenbutatin oxide**?



A: The two main degradation pathways are hydrolysis and photolysis.

- Hydrolysis: In the presence of water, fenbutatin oxide can slowly convert to tris(2-methyl-2-phenylpropyl)tin hydroxide. This reaction is reversible, with the parent compound being reformed slowly at room temperature and more rapidly at higher temperatures (98°C).[7][9]
   Despite this, it is considered stable to hydrolysis in sterile aqueous solutions at pH 5, 7, and 9.[7]
- Photolysis: While relatively stable in sunlight, fenbutatin oxide can degrade upon continuous exposure to UV radiation (>290nm).[7][9] The primary degradation products include 1,3-dihydroxy-1,1,3,3-tetrakis(2-methyl-2-phenylpropyl) distannoxane, dihydroxy-bis-(2-methyl-2-phenylpropyl) stannane (also known as SD 31723), and 2-methyl-2-phenylpropyl stannonic acid (SD 33608).[6][7][11]

Q4: I suspect my **fenbutatin oxide** sample has degraded. How can I troubleshoot this?

A: If you suspect degradation, follow these steps:

- Visual Inspection: Check the physical appearance of the compound. As a white crystalline solid, any discoloration, clumping, or change in texture could indicate degradation or contamination.[6][7]
- Review Storage History: Verify that the storage conditions (temperature, light exposure, humidity) have been consistently within the recommended ranges.
- Analytical Confirmation: The most definitive way to confirm degradation is through analytical
  testing. Methods like HPLC-MS/MS can accurately quantify the parent compound and
  identify known degradation products.[12] A significant decrease in the concentration of
  fenbutatin oxide or the presence of its metabolites would confirm degradation.

# **Data Presentation: Degradation Summary**

Quantitative data from stability studies are summarized below to provide a clear reference for expected degradation levels under various conditions.

Table 1: Recommended Storage Conditions for Fenbutatin Oxide



Parameter	Recommended Condition	Source(s)
Temperature	Cool, dry place; 2-10 °C recommended. Avoid temperatures >30°C.	[1][4][5]
Light	Protect from direct sunlight.	[4][5]
Atmosphere	Store in a well-ventilated area.	[1][2]
Container	Tightly closed/sealed original container.	[1][2][3]
Incompatibilities	Strong oxidizing agents.	[5]

Table 2: Fenbutatin Oxide and Metabolite Residue Levels in Stability Studies



Study Type	Matrix	Conditi on	Time Point	Fenbuta tin Oxide	Metabol ite SD 31723	Metabol ite SD 33608	Source
Residue Study	Apples	Field Condition s	0 days	1.8 mg/kg	<0.1 mg/kg	-	[11]
7 days	1.3 mg/kg	<0.1 mg/kg	-	[11]			
14 days	1.8 mg/kg	<0.1 mg/kg	-	[11]			
28 days	1.0 mg/kg	<0.1 mg/kg	-	[11]			
Photolysi s Study	N/A	Continuo us UV (>290nm )	15 days	77.2% of total	22.8% of total	-	[7]
Freezer Storage	Strawber ries, Eggplant s, Almonds	-20°C	8.5 months	Stable	N/A	N/A	[10]



Metabolit
e
identified
as 1,3dihydroxy
-1,1,3,3tetrakis(2
-methyl2pheylpro
pyl)
distannox
ane.

# **Experimental Protocols**

Protocol 1: Stability Analysis using QuEChERS and HPLC-MS/MS

This protocol provides a modern, efficient method for quantifying **fenbutatin oxide** and its degradation products in various sample matrices.[12]

- Sample Preparation (5g sample):
  - Homogenize solid samples (e.g., plant tissue, soil).
  - Weigh 5g of the homogenized sample into a 50 mL centrifuge tube.
  - For recovery analysis, spike with a known concentration of **fenbutatin oxide** standard.
- Extraction:
  - Add 10 mL of acetonitrile to the tube.
  - Vortex for 1 minute to ensure thorough mixing.
  - Add QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride).
  - Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.



- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing cleanup sorbents (e.g., PSA, C18).
  - Vortex for 30 seconds and centrifuge at 10,000 rpm for 3 minutes.
- HPLC-MS/MS Analysis:
  - Filter the supernatant through a 0.22 μm filter into an autosampler vial.
  - Column: C18 column (e.g., 2.1 mm x 100 mm, 3.0 μm).[12]
  - Mobile Phase: Gradient elution using Methanol (A) and 0.1% formic acid in water (B).[12]
  - Flow Rate: 0.25 mL/min.[12]
  - Injection Volume: 10 μL.[12]
  - Detection: Tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode with a
    positive electrospray ionization (ESI+) source.[12] Monitor for the specific
    precursor/product ion transitions for fenbutatin oxide and its known metabolites.

Protocol 2: General Workflow for a Photodegradation Study

This protocol outlines the steps to determine the photolysis rate of **fenbutatin oxide**.

- Solution Preparation:
  - Prepare a stock solution of **fenbutatin oxide** in a suitable solvent (e.g., acetone) and dilute to the desired concentration in sterile, buffered aqueous solution (e.g., pH 7).
- Irradiation:
  - Use a photolysis reactor equipped with a light source that simulates the solar spectrum (e.g., Xenon lamp with filters for >290 nm radiation).
  - Place the fenbutatin oxide solution in quartz tubes to allow for UV light penetration.

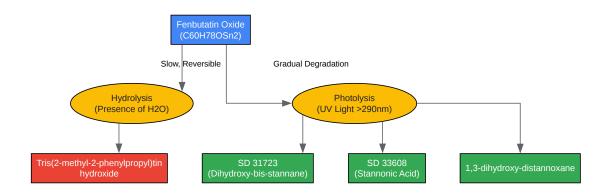


- Run a parallel "dark" control by wrapping identical tubes in aluminum foil to exclude light.
- Maintain a constant temperature throughout the experiment.
- Sampling:
  - Collect samples from both the irradiated and dark control tubes at predetermined time intervals (e.g., 0, 2, 4, 8, 24, 48 hours).
- Analysis:
  - Analyze the collected samples immediately or store them under conditions that prevent further degradation (e.g., frozen at -20°C in the dark).
  - Use a validated analytical method, such as HPLC-MS/MS (see Protocol 1), to quantify the concentration of **fenbutatin oxide** at each time point.
- Data Calculation:
  - Plot the natural logarithm of the **fenbutatin oxide** concentration versus time.
  - Determine the photolysis rate constant (k) from the slope of the regression line, assuming pseudo-first-order kinetics.[13]
  - Calculate the photolysis half-life ( $t\frac{1}{2}$ ) using the formula:  $t\frac{1}{2} = \ln(2) / k$ .

## **Visualizations**

The following diagrams illustrate key pathways and workflows related to **fenbutatin oxide** stability.

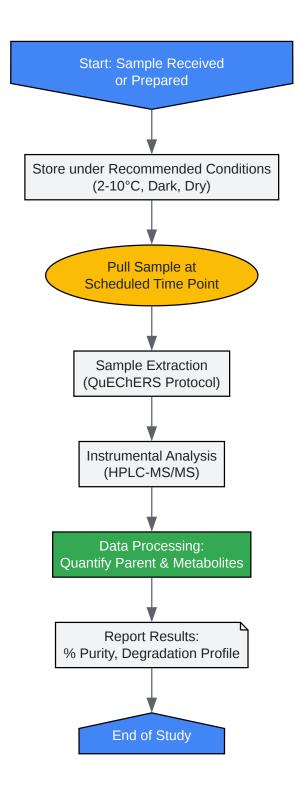




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Caption: Degradation pathways of fenbutatin oxide via hydrolysis and photolysis.

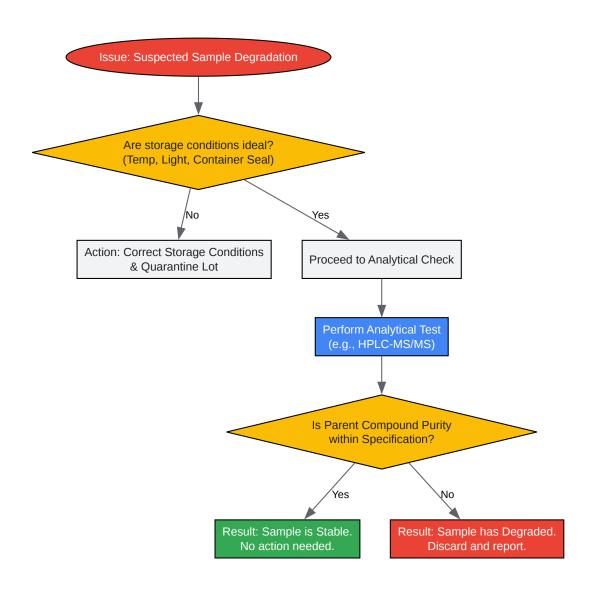




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Caption: Experimental workflow for a long-term stability study.





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Caption: Troubleshooting logic for suspected **fenbutatin oxide** degradation.



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